

A Technical Guide to the Research Applications of Sulfameter-13C6

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Compound of Interest

Compound Name: Sulfameter-13C6

Cat. No.: B15556894

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the procurement and research applications of **Sulfameter-13C6**, an isotopically labeled sulfonamide antibiotic. This document is intended to serve as a core resource for professionals in drug development and related scientific fields, offering detailed information on suppliers, experimental methodologies, and the biochemical pathways associated with its mechanism of action.

Procurement of Sulfameter-13C6

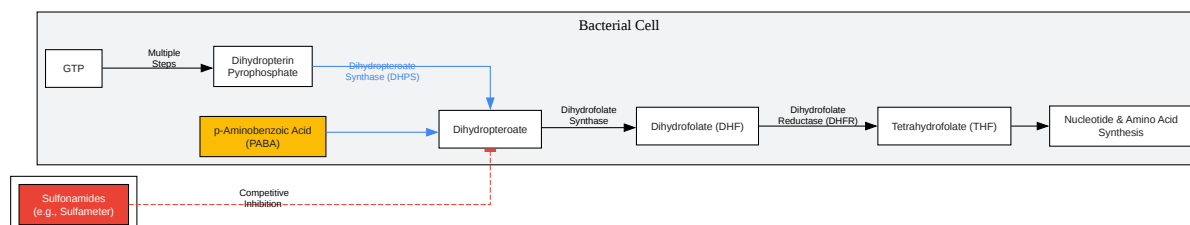
For researchers seeking to acquire **Sulfameter-13C6** for experimental use, several reputable suppliers specialize in isotopically labeled compounds for research and development. The following table summarizes key information for procuring this compound.

Supplier	Product Name	Catalog Number	Molecular Formula	Notes
MedChemExpress	Sulfameter-13C6	HY-B0213S1	$C_5^{13}C_6H_{12}N_4O_3S$	Labeled Sulfameter for research on urinary tract infections and leprosis.[1]
Szabo-Scandic	Sulfameter-13C6	MEXHY-B0213S1-5	$C_5^{13}C_6H_{12}N_4O_3S$	Distributor for MedChemExpress.
LGC Standards	Sulfamerazine-13C6	-	$^{13}C_6C_5H_{12}N_4O_2S$	A closely related 13C-labeled sulfonamide. Custom synthesis may be required.
Custom Synthesis	Varies	Varies	$C_5^{13}C_6H_{12}N_4O_3S$	Several companies offer custom synthesis of isotopically labeled compounds if a standard product is unavailable.

Mechanism of Action: Inhibition of Folate Synthesis

Sulfameter, like other sulfonamide antibiotics, exerts its antimicrobial effect by acting as a competitive inhibitor of the enzyme dihydropteroate synthase (DHPS) in bacteria. This enzyme is crucial for the synthesis of folic acid (folate), an essential nutrient for the production of nucleotides and certain amino acids. By blocking this pathway, sulfonamides inhibit bacterial growth and replication. Humans are unaffected by this mechanism as they obtain folate from their diet and do not possess the DHPS enzyme.

The following diagram illustrates the bacterial folate synthesis pathway and the point of inhibition by sulfonamides.



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Bacterial Folate Synthesis Pathway and Sulfonamide Inhibition.

Experimental Protocols: Microbial Degradation Study

The following is a representative experimental protocol adapted from a study on the microbial degradation of a ^{13}C -labeled sulfonamide (sulfamethoxazole) in a soil microcosm. This protocol can be adapted for studies using **Sulfameter- $^{13}\text{C}6$** to investigate its environmental fate and degradation by microbial communities.

Objective

To identify and quantify the microbial populations responsible for the degradation of **Sulfameter- $^{13}\text{C}6$** in a specific environmental matrix (e.g., soil, sediment, activated sludge) using stable isotope probing (SIP).

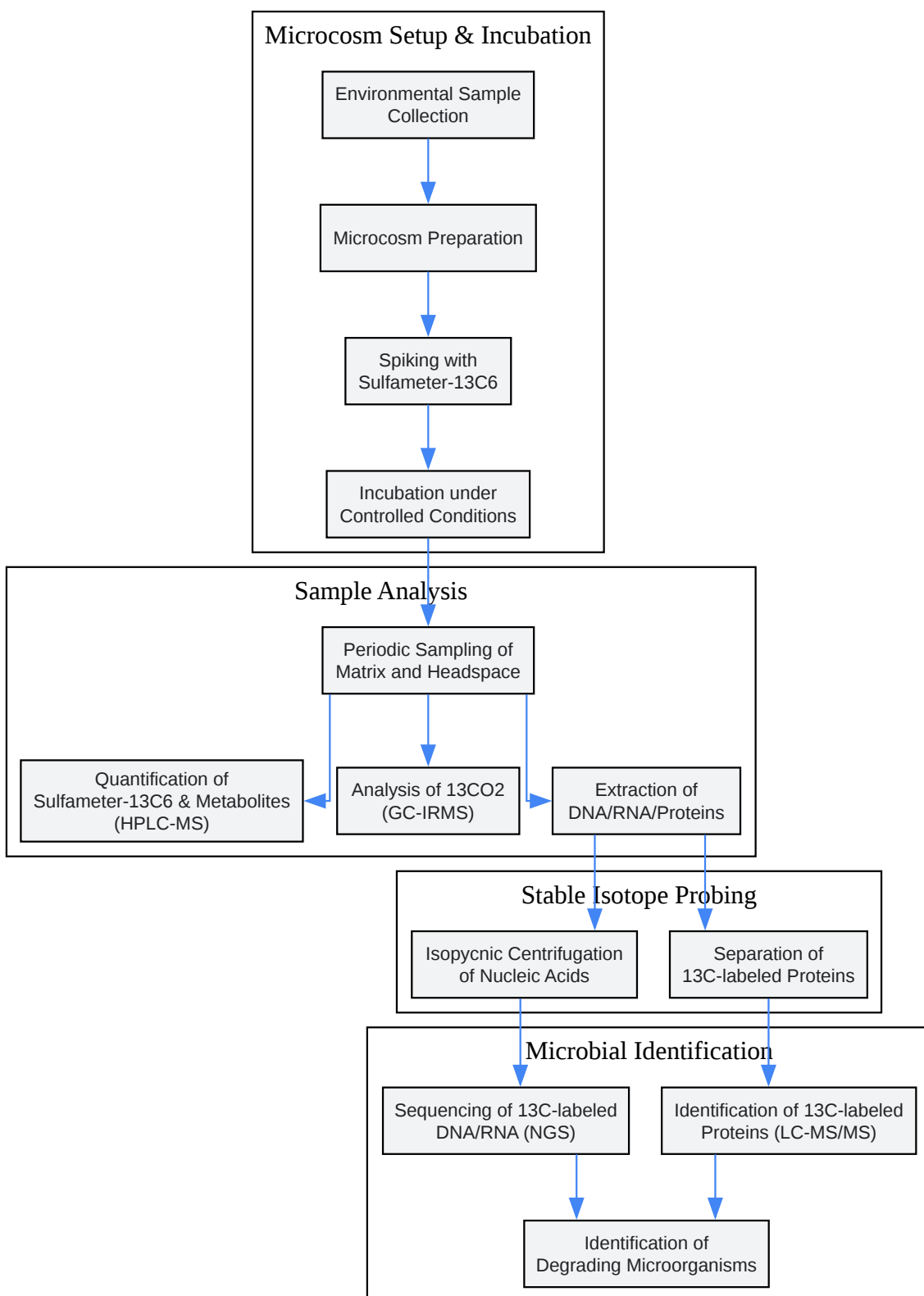
Materials

- Test Substance: **Sulfameter- $^{13}\text{C}6$**

- Environmental Matrix: Soil, sediment, or activated sludge collected from the site of interest.
- Microcosms: Sterile glass containers with appropriate closures to allow for gas exchange while maintaining sterility.
- Reagents for DNA/RNA Extraction: Commercially available kits for soil or water samples.
- Reagents for Protein Extraction: Appropriate buffers and reagents for protein extraction from environmental samples.
- Instrumentation:
 - High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS) for quantification of **Sulfameter-13C6** and its metabolites.
 - Gas Chromatography-Isotope Ratio Mass Spectrometry (GC-IRMS) for analysis of $^{13}\text{CO}_2$.
 - Ultracentrifuge for isopycnic centrifugation of nucleic acids.
 - Next-Generation Sequencing (NGS) platform for microbial community analysis.

Experimental Workflow

The overall experimental workflow is depicted in the diagram below.



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References

- 1. A mechanistical model for the uptake of sulfonamides by bacteria - PubMed [pubmed.ncbi.nlm.nih.gov]
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